

# Ethyl N-piperazinecarboxylate molecular weight and formula

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## Compound of Interest

Compound Name: Ethyl N-piperazinecarboxylate

Cat. No.: B105642

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## An In-depth Technical Guide on Ethyl N-piperazinecarboxylate

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental physicochemical properties of chemical compounds is paramount. This guide provides a focused overview of **Ethyl N-piperazinecarboxylate**, a compound of interest in various synthetic and pharmaceutical applications.

## Core Molecular Data

**Ethyl N-piperazinecarboxylate** is a heterocyclic compound frequently utilized as a building block in the synthesis of more complex molecules, particularly in the pharmaceutical industry. Its fundamental molecular attributes are summarized below.

The molecular formula for **Ethyl N-piperazinecarboxylate** is  $C_7H_{14}N_2O_2$ .<sup>[1][2][3][4]</sup> Its molecular weight is approximately 158.2 g/mol.<sup>[1][2][3][5]</sup>

Parameter	Value
Molecular Formula	C7H14N2O2[1][2][3][4]
Molecular Weight	158.2 g/mol [1][2][3][5]
Alternate Molecular Weight	158.20 g/mol [5][6]
Synonyms	Ethyl piperazine-1-carboxylate, 1-Carbethoxypiperazine, 1-Ethoxycarbonylpiperazine[1]

## Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **Ethyl N-piperazinecarboxylate** are crucial for reproducibility and further research. While specific experimental details can vary, a general synthetic approach is often cited in the literature. A representative synthetic protocol is outlined below.

### Synthesis of **Ethyl N-piperazinecarboxylate**:

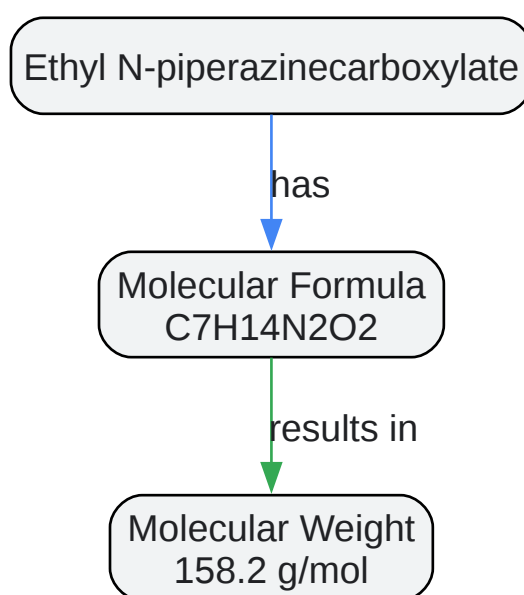
A common method for the synthesis of **Ethyl N-piperazinecarboxylate** involves the reaction of piperazine with ethyl chloroformate.

- Materials: Piperazine, Ethyl Chloroformate, Deionized Water, Methanol, Dichloromethane, Saturated Aqueous Sodium Chloride Solution, Anhydrous Sodium Sulfate.
- Procedure:
  - Dissolve piperazine in deionized water in a reaction flask with stirring at 25 °C.
  - Cool the solution to 0 °C.
  - Slowly add a methanol solution of ethyl chloroformate dropwise while maintaining stirring.
  - After the addition is complete, allow the reaction mixture to warm to 25 °C and continue stirring for 4 hours.

- Upon completion, perform an extraction using a saturated aqueous sodium chloride solution and dichloromethane.
- Collect the organic layer and dry it with anhydrous sodium sulfate.
- Remove the organic solvent under reduced pressure.
- Purify the resulting crude product using column chromatography.

## Logical Relationship Diagram

The following diagram illustrates the direct relationship between the chemical name, its molecular formula, and its corresponding molecular weight.



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Figure 1: Relationship between Compound Name, Formula, and Molecular Weight.

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## References

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